

An In-depth Technical Guide to the Synthesis of 2-Methyl-5-propyloctane

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Compound of Interest

Compound Name: 2-Methyl-5-propyloctane

CAS No.: 62184-34-3

Cat. No.: B15920432

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Abstract

This technical guide provides a comprehensive overview of a robust and efficient synthetic strategy for the preparation of the branched alkane, **2-Methyl-5-propyloctane**. The synthesis is approached through a convergent retrosynthetic analysis, identifying the Corey-House reaction as the key carbon-carbon bond-forming step. This guide is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, mechanistic insights, and characterization data. The causality behind experimental choices is explained to provide a deeper understanding of the synthetic process. All protocols are designed as self-validating systems, and key claims are supported by authoritative sources.

Introduction and Retrosynthetic Analysis

2-Methyl-5-propyloctane is a saturated hydrocarbon with a branched structure. While not a common bioactive molecule itself, its synthesis serves as an excellent model for the construction of complex aliphatic frameworks, which are prevalent in many natural products and pharmaceutically active compounds. The principles and techniques detailed herein are broadly applicable to the synthesis of other non-commercially available branched alkanes.

A retrosynthetic analysis of **2-Methyl-5-propyloctane** suggests several possible disconnections. A convergent approach is generally preferred for maximizing yield and synthetic efficiency. The Corey-House synthesis, a powerful method for forming carbon-carbon bonds by coupling an organocuprate (Gilman reagent) with an alkyl halide, presents an ideal strategy.^[1] This method is particularly advantageous as it is known to be effective for coupling with secondary alkyl halides, which is a key feature of our target molecule's structure.^[2]

Two plausible retrosynthetic disconnections for **2-Methyl-5-propyloctane** are considered:

- Route A: Disconnection at the C4-C5 bond, leading to a C8 fragment (from 2-bromoheptane) and a C4 fragment (from an isobutyl-derived organocuprate).
- Route B: Disconnection at the C5-C6 bond, leading to a C5 fragment (from a 1-halopentyl derivative) and a C7 fragment (from a 2-methyl-3-haloheptane derivative).

For the purpose of this guide, Route A is selected as the primary synthetic strategy due to the ready commercial availability of the precursors for the key starting materials.

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Figure 1: Retrosynthetic analysis of **2-Methyl-5-propyloctane** via the Corey-House synthesis.

Synthesis of Precursors

The success of the Corey-House synthesis is contingent on the availability and purity of the requisite alkyl halide and organocuprate. This section details the preparation of these key precursors.

Synthesis of 2-Bromoheptane

2-Bromoheptane can be synthesized from the commercially available 2-heptanol. While several brominating agents can be employed, phosphorus tribromide (PBr_3) is often preferred for converting secondary alcohols to alkyl bromides as it proceeds via an $\text{S}_\text{N}2$ mechanism, minimizing the risk of carbocation rearrangements that can occur with methods like using HBr .
[3]

Experimental Protocol: Synthesis of 2-Bromoheptane

- **Reaction Setup:** A flame-dried 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser fitted with a calcium chloride drying tube is flushed with dry nitrogen. 2-Heptanol (0.1 mol, 11.62 g) and anhydrous diethyl ether (100 mL) are added to the flask. The flask is cooled to 0 °C in an ice-water bath.
- **Addition of PBr_3 :** Phosphorus tribromide (0.04 mol, 10.83 g) is added dropwise from the dropping funnel over 30 minutes with vigorous stirring, maintaining the temperature below 10 °C.
- **Reaction:** After the addition is complete, the ice bath is removed, and the reaction mixture is allowed to warm to room temperature and then gently refluxed for 2 hours.
- **Workup:** The reaction mixture is cooled in an ice bath and slowly poured into 100 mL of ice-cold water. The mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted with diethyl ether (2 x 30 mL). The combined organic layers are washed sequentially with cold water (50 mL), saturated sodium bicarbonate solution (50 mL), and brine (50 mL).
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation. The crude 2-bromoheptane is then purified by fractional distillation under reduced pressure to yield the pure product.

Compound	Boiling Point (°C)	Pressure (mmHg)	Expected Yield (%)
2-Bromoheptane	65-67	15	75-85

Table 1: Physical Properties and Expected Yield of 2-Bromoheptane.

Preparation of Lithium Diisobutylcuprate (Gilman Reagent)

The Gilman reagent, lithium diisobutylcuprate, is prepared in a two-step process from isobutyl bromide. First, isobutyl bromide is converted to isobutyllithium, which is then reacted with copper(I) iodide.^{[4][5]} It is critical to perform these reactions under strictly anhydrous and anaerobic conditions, as both alkylolithium reagents and Gilman reagents are highly reactive towards water and oxygen.

Experimental Protocol: Preparation of Lithium Diisobutylcuprate

- **Preparation of Isobutyllithium:** A flame-dried 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser with a nitrogen inlet, and a dropping funnel is charged with lithium metal (0.22 mol, 1.53 g) cut into small pieces. Anhydrous diethyl ether (100 mL) is added. A solution of isobutyl bromide (0.1 mol, 13.7 g) in 50 mL of anhydrous diethyl ether is placed in the dropping funnel. A small amount of the isobutyl bromide solution is added to initiate the reaction, which is indicated by the appearance of turbidity and a gentle reflux. The remaining solution is then added dropwise at a rate that maintains a gentle reflux. After the addition is complete, the mixture is stirred at room temperature for 1 hour. The concentration of the resulting isobutyllithium solution should be determined by titration.
- **Formation of the Gilman Reagent:** A separate flame-dried 500 mL three-necked round-bottom flask is charged with copper(I) iodide (0.05 mol, 9.52 g) and 100 mL of anhydrous diethyl ether under a nitrogen atmosphere. The flask is cooled to -78 °C using a dry ice/acetone bath. The previously prepared isobutyllithium solution (0.1 mol) is then added slowly via cannula to the stirred suspension of CuI. The reaction mixture is stirred at -78 °C for 30 minutes, during which time the Gilman reagent forms as a Gilman reagent is usually a clear or slightly yellow solution.

The Corey-House Synthesis of 2-Methyl-5-propyloctane

With the precursors in hand, the final carbon-carbon bond-forming reaction can be performed. The lithium diisobutylcuprate is reacted with 2-bromoheptane to yield the target molecule, **2-Methyl-5-propyloctane**.

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Figure 2: Synthetic workflow for the Corey-House synthesis of **2-Methyl-5-propyloctane**.

Experimental Protocol: Coupling Reaction

- **Reaction:** The solution of lithium diisobutylcuprate prepared in the previous step is maintained at -78 °C. A solution of 2-bromoheptane (0.05 mol, 8.96 g) in 20 mL of anhydrous diethyl ether is added dropwise to the stirred Gilman reagent solution. The reaction mixture is allowed to slowly warm to room temperature and stirred for 12 hours.
- **Workup:** The reaction is quenched by the slow addition of 50 mL of saturated aqueous ammonium chloride solution. The mixture is stirred until the copper salts are dissolved. The mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted with diethyl ether (2 x 50 mL). The combined organic layers are washed with saturated aqueous ammonium chloride solution (50 mL) and brine (50 mL).
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is carefully removed by fractional distillation at atmospheric pressure.^[6] The crude

product, a mixture of the desired **2-Methyl-5-propyloctane** and potential side-products (2,7-dimethyloctane and tetradecanes from homocoupling), is then purified by fractional distillation under reduced pressure or by preparative gas chromatography (prep-GC) to afford the pure alkane.^{[7][8]}

Characterization of 2-Methyl-5-propyloctane

The identity and purity of the synthesized **2-Methyl-5-propyloctane** must be confirmed through various analytical techniques.

Property	Value
Molecular Formula	C ₁₂ H ₂₆ ^[9]
Molecular Weight	170.33 g/mol ^[9]
Boiling Point	~205-207 °C (estimated)
Density	~0.75 g/mL (estimated)

Table 2: Physical Properties of **2-Methyl-5-propyloctane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. Predicted ¹H and ¹³C NMR spectra are provided below for reference.

Predicted ¹H NMR (400 MHz, CDCl₃): The spectrum is expected to be complex in the aliphatic region (δ 0.8-1.6 ppm) due to the overlapping signals of the numerous CH, CH₂, and CH₃ groups. Key signals would include multiplets for the methine protons at C2 and C5, and overlapping triplets and multiplets for the various methylene and methyl groups.

Predicted ¹³C NMR (100 MHz, CDCl₃): The ¹³C NMR spectrum should display 12 distinct signals corresponding to the 12 unique carbon atoms in the molecule. The chemical shifts can be predicted using standard NMR prediction software.

Carbon Atom	Predicted Chemical Shift (ppm)
C1	~22.6
C2	~28.0
C3	~41.8
C4	~29.5
C5	~36.8
C6	~34.5
C7	~23.1
C8	~14.2
C1' (propyl)	~37.2
C2' (propyl)	~20.8
C3' (propyl)	~14.5
C1" (methyl on C2)	~22.6

Table 3: Predicted ^{13}C NMR Chemical Shifts for **2-Methyl-5-propyloctane**. (Note: These are estimated values and may vary slightly from experimental data).

Mass Spectrometry (MS)

Gas chromatography-mass spectrometry (GC-MS) is an ideal technique for confirming the molecular weight and fragmentation pattern of the synthesized alkane. For branched alkanes, the molecular ion peak (M^+) is often weak or absent. Fragmentation typically occurs at the branching points to form more stable secondary or tertiary carbocations.

Conclusion

This guide has detailed a reliable and efficient synthetic route for the preparation of **2-Methyl-5-propyloctane** using the Corey-House reaction. By providing a thorough retrosynthetic analysis, detailed experimental protocols for the synthesis of precursors and the final coupling reaction, and guidelines for purification and characterization, this document serves as a practical

resource for chemists engaged in the synthesis of complex aliphatic molecules. The principles outlined herein are broadly applicable and can be adapted for the synthesis of a wide range of other branched alkanes.

References

- Wikipedia. Corey–House synthesis. [[Link](#)]
- BYJU'S. Corey House Reaction. (2020-06-20). [[Link](#)]
- riomaisseguro.rio.rj.gov.br. Branched Chain Alkanes. [[Link](#)]
- chemeurope.com. Corey-House synthesis. [[Link](#)]
- chemrevise. 3.2 Alkanes. [[Link](#)]
- Wikipedia. Gilman reagent. [[Link](#)]
- ResearchGate. Preparative Gas Chromatography and Its Applications. (2025-08-08). [[Link](#)]
- Scribd. Gas Chromatography of Isomeric Hydrocarbons | PDF. [[Link](#)]
- PubChem. **2-Methyl-5-propyloctane**. [[Link](#)]
- Chemistry Notes. Gilman Reagent: Preparation and reactions with easy mechanism. (2020-07-11). [[Link](#)]

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Sources

- 1. 2-BROMO-5-METHYLHEXANE synthesis - chemicalbook [chemicalbook.com]
- 2. Alkane - Wikipedia [en.wikipedia.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]

- [4. Gilman reagent - Wikipedia \[en.wikipedia.org\]](#)
- [5. chemistnotes.com \[chemistnotes.com\]](#)
- [6. chemrevise.org \[chemrevise.org\]](#)
- [7. Fractional distillation - Wikipedia \[en.wikipedia.org\]](#)
- [8. scribd.com \[scribd.com\]](#)
- [9. 2-Methyl-5-propyloctane | C₁₂H₂₆ | CID 53424709 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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